

Tolyltriazole sodium salt chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tolyltriazole Sodium Salt

Cat. No.: B1324519

[Get Quote](#)

An In-depth Technical Guide to Tolyltriazole Sodium Salt

Introduction

Tolyltriazole sodium salt, systematically known as sodium 4(or 5)-methyl-1H-benzotriazolide, is a widely utilized chemical compound primarily recognized for its efficacy as a corrosion inhibitor.[1][2][3][4] It is particularly effective in protecting copper and its alloys, as well as other metals like steel, cast iron, and zinc, from corrosive environments.[1][5][6][7] This technical guide provides a comprehensive overview of the chemical and physical properties of tolyltriazole sodium salt, its synthesis, and its mechanism of action, tailored for researchers, scientists, and professionals in drug development and materials science. The compound is typically available as a 50% aqueous solution, which is a clear yellow to amber liquid.[6][7][8][9][10]

Chemical and Physical Properties

The fundamental properties of tolyltriazole sodium salt are summarized below. These properties are critical for understanding its behavior in various applications, from industrial water treatment to formulation in antifreeze and metalworking fluids.[4][11]

General Properties

Property	Value	Reference
IUPAC Name	sodium 4-methylbenzotriazol-1-ide	[8]
CAS Number	64665-57-2	[1][2][8][11]
EC Number	265-004-9	[8][9][11]
Molecular Formula	C ₇ H ₆ N ₃ Na	[2][8][11][12][13]
Molecular Weight	155.13 g/mol	[2][8][11][12][13]
Appearance	Clear yellow to amber liquid	[2][6][8][10][13]
Odor	Slight aromatic odor	[1][13][14]

Physicochemical Data

The following table presents key quantitative physicochemical data for tolyltriazole sodium salt.

Property	Value	Conditions	Reference
Melting Point	-10 °C	[1][13][14][15]	
Boiling Point	108 °C	[1][13][14][15]	
Density	1.323 g/cm ³	at 20°C	[1][13][14][15]
Vapor Pressure	0.001 Pa	at 25°C	[1][13][14][15]
pKa	8.85	at 20°C	[1][13][14][15]
Water Solubility	664 g/L	at 20°C	[1][13][14]
LogP (Octanol-Water Partition Coefficient)	1.087	at 25°C	[1][13][14]
pH	11.0 - 12.0	1% solution	[13]

Molecular Structure and Visualization

Tolyltriazole sodium salt consists of a benzotriazole core, which is a bicyclic structure formed by the fusion of a benzene ring and a triazole ring. A methyl group is attached to the benzene ring, and a sodium ion replaces the acidic proton on one of the nitrogen atoms of the triazole ring.

[13]

Caption: Chemical structure of Tolyltriazole Sodium Salt.

Experimental Protocols: Synthesis

The industrial production of tolyltriazole sodium salt is a straightforward process involving the neutralization of tolyltriazole with sodium hydroxide.[13][16] The following protocols are based on methods described in patent literature.

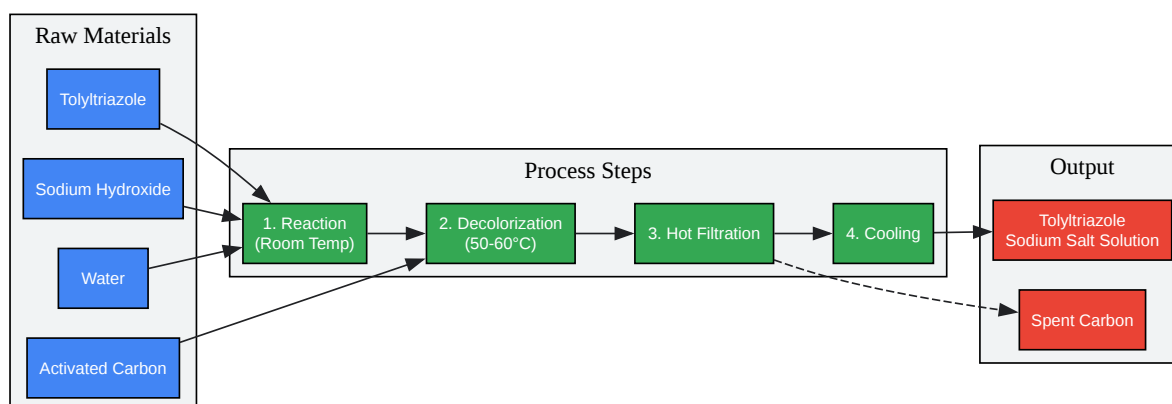
Laboratory Scale Synthesis Protocol

This protocol outlines a typical laboratory-scale preparation.[16]

- **Reaction Setup:** In a four-necked flask equipped with a stirrer, add 136g of water and 133g of tolyltriazole.
- **Addition of Base:** Begin stirring the mixture. At room temperature, add 40.5g of 99% sodium hydroxide in batches.
- **Reaction:** Continue stirring at room temperature for 30 to 60 minutes after the addition of sodium hydroxide is complete.
- **Decolorization:** Add 3g of activated carbon to the solution. Heat the mixture to 50-60°C and maintain this temperature for 1 to 1.5 hours to decolorize the solution.
- **Filtration and Isolation:** Filter the hot solution to remove the activated carbon.
- **Final Product:** Cool the filtrate to room temperature to obtain the final tolyltriazole sodium salt solution (approximately 50% concentration). The reported yield for this method is over 98.5%.[16]

Industrial Synthesis Workflow

The synthesis process can be visualized as a workflow, highlighting the key stages from raw materials to the final product.



[Click to download full resolution via product page](#)

Caption: Industrial synthesis workflow for Tolyltriazole Sodium Salt.

Mechanism of Action and Applications

Corrosion Inhibition

The primary application of tolyltriazole sodium salt is as a corrosion inhibitor.[1][2][3] It functions by adsorbing onto a metal surface, forming a thin, uniform, and protective film.[1][2][13] This passive layer acts as a physical barrier, preventing contact between the metal and corrosive agents such as oxygen and other harmful substances present in the environment.[2][13] The triazole ring is crucial to this mechanism, as its nitrogen atoms form coordinate bonds with the metal atoms on the surface.[13] Its effectiveness can be enhanced when used in combination with other inhibitors, such as 2-Mercaptobenzothiazole (MBT).[1][2]

Key Applications

Due to its high solubility in water and efficacy, tolyltriazole sodium salt is utilized in a variety of systems:[11][13]

- **Water Treatment:** Widely used in industrial water systems, including cooling towers, boilers, and closed-loop systems.[4][7][11]
- **Antifreeze and Coolants:** An essential additive in automotive coolants and industrial heat transfer fluids to protect engine and system components.[4][6][11]
- **Metalworking Fluids:** Provides corrosion protection to metal parts during machining, cutting, and grinding operations.[4][11]
- **Coatings and Paints:** Added to formulations to enhance the corrosion resistance of coatings applied to metal surfaces.[11]
- **Lubricants and Hydraulic Fluids:** Prevents corrosion of metal components exposed to moisture in lubricants and hydraulic systems.[6][11]

Safety and Handling

Tolyltriazole sodium salt is classified as a severe eye irritant and can cause skin burns, particularly in its concentrated (50%) aqueous solution form.[8][12][17][18] Inhalation may lead to corrosive injuries to the upper respiratory tract and lungs.[12][18] In oral lethal-dose studies in rats, it has been observed to cause gastritis and somnolence.[8][12] Due to its harmful effects on aquatic life, it is also considered an environmental hazard.[17] Appropriate personal protective equipment (PPE), including gloves, goggles, and respiratory protection, should be used when handling this chemical. Store in a cool, dry place away from direct sunlight and strong oxidizers.[11][19]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SODIUM SALT OF TOLYLTRIAZOLE (TTA•NA) - Ataman Kimya [atamanchemicals.com]
- 2. irochemical.com [irochemical.com]
- 3. Tolyltriazole Sodium Salt, TTA•Na - IRO Water Treatment [irowater.com]
- 4. Sodium Tolyltriazole 50% (TT50) - Chemical Supplier Distributor ChemCeed [chemceed.com]
- 5. watson-int.com [watson-int.com]
- 6. pmci.in [pmci.in]
- 7. SODIUM TOLYLTRIAZOLE 50% - Ataman Kimya [atamanchemicals.com]
- 8. Sodium tolyltriazole | C7H6N3Na | CID 23687327 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Tolyltriazole 50 % sodium salt solution (TTA50) | CAS 64665-57-2 | Connect Chemcials [connectchemicals.com]
- 10. parchem.com [parchem.com]
- 11. TOLYLTRIAZOLE 50% SODIUM SALT SOLUTION - Ataman Kimya [atamanchemicals.com]
- 12. Tolytriazole sodium salt | 64665-57-2 [chemicalbook.com]
- 13. Tolytriazole Sodium Salt (63394-06-9) for sale [vulcanchem.com]
- 14. Tolytriazole sodium salt CAS#: 64665-57-2 [m.chemicalbook.com]
- 15. 64665-57-2 CAS MSDS (Tolytriazole sodium salt) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 16. CN103992282A - Production method of tolytriazole sodium salt - Google Patents [patents.google.com]
- 17. Buy Tolytriazole Sodium Salt | 64665-57-2 [smolecule.com]
- 18. Sodium tolyltriazole - Hazardous Agents | Haz-Map [haz-map.com]
- 19. chempoint.com [chempoint.com]
- To cite this document: BenchChem. [Tolyltriazole sodium salt chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1324519#tolyltriazole-sodium-salt-chemical-and-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com